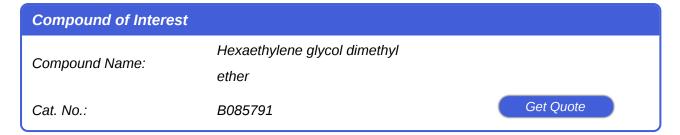


Hexaethylene Glycol Dimethyl Ether: A Technical Guide to Safe Handling, and Disposal

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Hexaethylene glycol dimethyl ether, a member of the glyme family of solvents, is utilized in various research and development applications, including as a solvent and in the synthesis of complex molecules. Due to its chemical properties, a thorough understanding of its safety, handling, and disposal is paramount for ensuring the well-being of laboratory personnel and minimizing environmental impact. This guide provides an in-depth overview of the known safety data, handling procedures, and disposal guidelines for Hexaethylene glycol dimethyl ether, drawing upon information from related glycol ethers where specific data is not available.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is the foundation of its safe handling. The table below summarizes the key properties of **Hexaethylene glycol dimethyl ether**.



Property	Value	Reference
CAS Number	1072-40-8	[1]
Molecular Formula	C14H30O7	[1]
Molecular Weight	310.38 g/mol	[1]
Appearance	Colorless liquid	[2]
Boiling Point	359 °C at 760 mmHg	[2]
Density	1.02 g/cm ³	[2]
Flash Point	136.5 °C	[2]
Solubility	Miscible with water	[2]
Vapor Pressure	5.08E-05 mmHg at 25°C	[2]

Toxicological Information

Specific quantitative toxicological data for **Hexaethylene glycol dimethyl ether**, such as LD50 and LC50 values, are not readily available in the public domain. However, the toxicology of glycol ethers as a class has been extensively studied. The primary mechanism of toxicity for many ethylene glycol ethers involves metabolism to alkoxyacetic acids, which can lead to reproductive and developmental toxicity.[3] It is crucial to handle **Hexaethylene glycol dimethyl ether** with the assumption that it may possess similar toxicological properties to other ethylene glycol ethers.

For context, the following table presents oral LD50 values for related glycol ethers.



Compound	Species	Oral LD50	Reference
Ethylene glycol dimethyl ether	Rat	775 mg/kg	[2]
Ethylene glycol dimethyl ether	Mouse	3200 mg/kg	[2]
Ethylene glycol dimethyl ether	Rabbit	320 mg/kg	[2]
Tetraethylene Glycol Dimethyl Ether	Rat	5140 mg/kg	[4]

General Health Hazards of Related Glycol Ethers:

- Inhalation: Inhalation of vapors may cause respiratory tract irritation. High concentrations of related glycol ethers can cause central nervous system depression.
- Skin Contact: May cause skin irritation upon prolonged or repeated contact. Glycol ethers can be absorbed through the skin.[2]
- Eye Contact: May cause eye irritation.[2]
- Ingestion: May cause irritation of the digestive tract.[2]
- Chronic Exposure: Prolonged or repeated exposure to some ethylene glycol ethers has been associated with adverse reproductive and developmental effects in laboratory animals.[2][5]
 [6]

Occupational Exposure Limits

Currently, there are no specific occupational exposure limits (OELs) established by major regulatory bodies such as OSHA, NIOSH, or ACGIH for **Hexaethylene glycol dimethyl ether**. In the absence of specific OELs, it is prudent to handle this compound with high caution and to keep exposure to the lowest achievable level. For comparison, established OELs for other glycol ethers are provided in the table below.



Compound	Agency	TWA	STEL/Ceiling	Reference
Hexylene Glycol	NIOSH	-	25 ppm (Ceiling)	[7]
Hexylene Glycol	ACGIH	25 ppm (TWA)	50 ppm (STEL)	[7]
Ethylene glycol dimethyl ether	Ontario (Canada)	5 ppm (TWA)	-	[8]

Safety and Handling

Given the potential hazards, strict adherence to safety protocols is mandatory when handling **Hexaethylene glycol dimethyl ether**.

4.1. Engineering Controls:

- Work with **Hexaethylene glycol dimethyl ether** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[9]
- Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.[10]

4.2. Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are required.[10]
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[2][11] All protective clothing should be inspected before use and replaced if damaged.
- Respiratory Protection: If there is a risk of inhalation, a NIOSH-approved respirator with an
 organic vapor cartridge should be used.[2][11] Respirator use must be in accordance with
 the institution's respiratory protection program.

4.3. General Hygiene Practices:

- Avoid contact with skin, eyes, and clothing.[12]
- Do not eat, drink, or smoke in areas where the chemical is handled.[12]



• Wash hands thoroughly after handling.[12]

First Aid Measures

In the event of exposure, immediate action is critical.

Exposure Route	First Aid Procedure	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[2]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.	[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek immediate medical attention.	[2]
Ingestion	Do NOT induce vomiting. Wash mouth out with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[2]

Accidental Release and Spill Cleanup

In the event of a spill, follow these procedures:



- Evacuate: Immediately evacuate the area of all non-essential personnel.[10]
- Ventilate: Ensure the area is well-ventilated, but avoid directing airflow towards individuals.
- Contain: Use an inert absorbent material (e.g., vermiculite, sand, or earth) to contain the spill.[2] Do not use combustible materials such as sawdust.
- Cleanup: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for hazardous waste disposal.[2][10]
- Decontaminate: Clean the spill area thoroughly with soap and water.
- Report: Report the incident to the appropriate environmental health and safety personnel.

Storage and Disposal

Proper storage and disposal are crucial for safety and environmental protection.

7.1. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents and strong acids.
- Prolonged exposure to air and sunlight may lead to the formation of unstable peroxides.[2]
 Containers should be dated upon receipt and opening.

7.2. Disposal:

- Dispose of waste **Hexaethylene glycol dimethyl ether** and contaminated materials as hazardous waste in accordance with all local, state, and federal regulations.[13][14]
- Do not dispose of down the drain or in the regular trash.[13]
- Waste containers should be clearly labeled as hazardous waste.[15]

Experimental Protocols and Visualizations





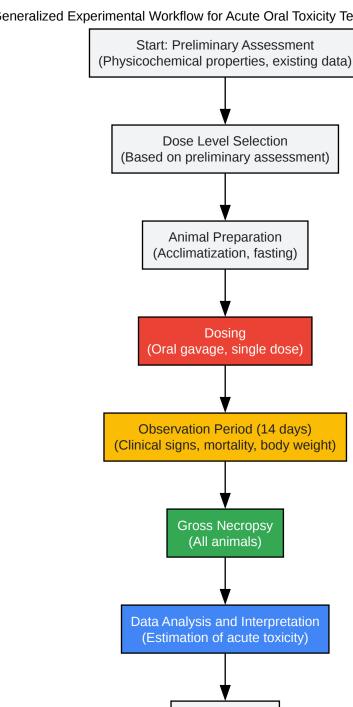


While specific experimental protocols for **Hexaethylene glycol dimethyl ether** are not readily available, the following sections provide generalized workflows and pathways based on established methodologies for related compounds.

8.1. Generalized Experimental Workflow for In Vivo Oral Toxicity Testing (Based on OECD Guideline 423)

The following diagram illustrates a generalized workflow for an acute oral toxicity study, a common method for assessing the toxicity of a new chemical.





Generalized Experimental Workflow for Acute Oral Toxicity Testing (OECD 423)

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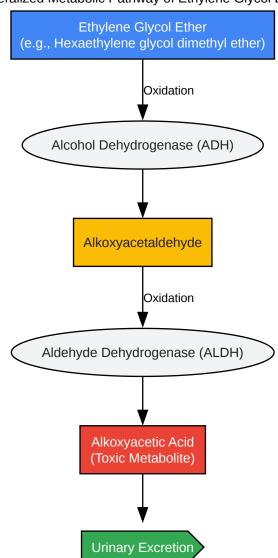
End: Reporting

A generalized workflow for conducting an acute oral toxicity study.

8.2. Generalized Metabolic Pathway of Ethylene Glycol Ethers



The toxicity of many ethylene glycol ethers is linked to their metabolism. The following diagram illustrates a generalized metabolic pathway.



Generalized Metabolic Pathway of Ethylene Glycol Ethers

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